

Application Notes and Protocols: TEGDN as a Plasticizer in Composite Propellants

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Compound of Interest

Compound Name: *Triethylene glycol dinitrate*

Cat. No.: B090936

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Introduction

Triethylene glycol dinitrate (TEGDN) is an energetic plasticizer utilized in composite propellants to enhance processing characteristics, improve mechanical properties at low temperatures, and contribute to the overall energy of the system.^[1] As a dinitrated alcohol ester of triethylene glycol, it serves as a less sensitive alternative to nitroglycerin (NG), offering improved safety during handling and storage.^[1] These application notes provide a comprehensive overview of the use of TEGDN in composite propellants, including its properties, effects on propellant performance, and detailed protocols for formulation, characterization, and testing.

TEGDN's primary function is to reduce the viscosity of the propellant slurry during mixing, ensuring better processability and homogeneity of the final grain.^[2] It also lowers the glass transition temperature of the binder, enhancing the mechanical flexibility of the propellant at low operational temperatures and preventing cracking.^[2] Unlike inert plasticizers, TEGDN is an energetic material, meaning it contributes to the specific impulse and overall performance of the rocket motor.^[1]

Data Presentation

Properties of TEGDN vs. Nitroglycerin (NG)

The following table summarizes the key physical and explosive properties of TEGDN in comparison to the widely used energetic plasticizer, Nitroglycerin (NG).

Property	TEGDN	Nitroglycerin (NG)	Reference
Physical Properties			
Appearance	Light yellow oily liquid	Yellow oily liquid	[1]
Specific Gravity (g/cm ³)	1.335	1.591	[1]
Solidification Point (°C)	-19	+13.2	[1]
Boiling Point (°C)	327 (at 760 mmHg)	145	[1]
Flash Point (°C)	146.9	12	[1]
Viscosity at 20°C (cP)	13.2	37.8	[1]
Vapor Pressure (mmHg)	0.001	0.00025	[1]
Explosive Properties			
Explosion Temperature (5s, °C)	225	222	[1]
Detonation Gas Volume (l/kg)	1202	782	[1]
Detonation Velocity (m/s)	2000	7600	[1]
Heat of Explosion (kcal/kg)	725	1616	[1]
Lead Block Test (cm ³ /10g)	320	520	[1]
Card Gap Test (cm)	0.48	2.31	[1]

Typical Composite Propellant Formulation with TEGDN

This table provides a representative formulation for a composite propellant incorporating TEGDN. The percentages can be adjusted based on specific performance requirements.

Component	Function	Typical Weight %
Ammonium Perchlorate (AP)	Oxidizer	60 - 70
Aluminum (Al)	Fuel	15 - 20
Hydroxyl-Terminated Polybutadiene (HTPB)	Binder	10 - 15
TEGDN	Energetic Plasticizer	5 - 15
Curing Agent (e.g., Isophorone diisocyanate - IPDI)	Cross-linker	1 - 2
Bonding Agent	Improves binder/filler adhesion	0.1 - 0.5
Burn Rate Modifier (e.g., Iron Oxide)	Catalyst	0.5 - 2

Note: Specific quantitative data demonstrating the incremental effects of varying TEGDN concentration on the mechanical and ballistic properties of composite propellants is not readily available in the public domain. Researchers should perform systematic studies to determine the optimal TEGDN content for their specific formulation and performance requirements.

Experimental Protocols

Protocol for Preparation of HTPB-based Composite Propellant with TEGDN

This protocol outlines the laboratory-scale preparation of a composite propellant containing TEGDN.

3.1.1 Materials and Equipment:

- Hydroxyl-terminated polybutadiene (HTPB) prepolymer

- Ammonium Perchlorate (AP), bimodal particle size distribution
- Aluminum powder
- TEGDN
- Curing agent (e.g., IPDI)
- Bonding agent
- Antioxidant
- Vertical planetary mixer with vacuum capability
- Casting and curing oven
- Molds for propellant grain
- Personal Protective Equipment (PPE): safety glasses, lab coat, gloves

3.1.2 Procedure:

- Binder Preparation: In the mixer bowl, combine the HTPB prepolymer, TEGDN, bonding agent, and antioxidant. Mix at a controlled temperature (typically 40-60°C) for 15-30 minutes until a homogeneous mixture is obtained.
- Addition of Solid Components: Gradually add the pre-weighed aluminum powder to the binder mixture while mixing. Continue mixing for 15-20 minutes.
- Slowly add the ammonium perchlorate (AP) in increments to the mixture. After each addition, continue mixing to ensure uniform dispersion.
- Vacuum Mixing: Once all components are added, close the mixer and apply a vacuum (typically below 5 mbar) to remove any entrapped air bubbles. Continue mixing under vacuum for 60-90 minutes.
- Addition of Curing Agent: Release the vacuum and add the calculated amount of curing agent (e.g., IPDI).

- Final Mixing: Resume mixing under vacuum for another 30-45 minutes to ensure the curing agent is thoroughly dispersed.
- Casting: Pour the propellant slurry into the prepared molds.
- Curing: Place the cast propellant grains in a curing oven at a specified temperature (e.g., 60°C) for a predetermined duration (typically 5-7 days) to allow for complete polymerization.

Protocol for Uniaxial Tensile Testing

This protocol describes the procedure for evaluating the mechanical properties of the cured propellant.

3.2.1 Equipment:

- Universal Testing Machine (e.g., Instron) with a suitable load cell
- Environmental chamber for temperature control
- Dumbbell-shaped test specimens (prepared according to a standard like ASTM D638)
- Extensometer or video extensometer for strain measurement

3.2.2 Procedure:

- Specimen Preparation: Machine or die-cut dumbbell-shaped specimens from the cured propellant grain. Ensure the dimensions are precise and the surfaces are free of defects.
- Conditioning: Condition the specimens at the desired test temperature (e.g., -40°C, 25°C, 50°C) for a sufficient period to ensure thermal equilibrium.
- Test Setup: Mount the specimen in the grips of the universal testing machine within the environmental chamber. Attach the extensometer to the gauge section of the specimen.
- Testing: Apply a tensile load at a constant crosshead speed (e.g., 50 mm/min) until the specimen fractures.
- Data Acquisition: Record the load and displacement data throughout the test.

- Analysis: From the stress-strain curve, determine the following properties:
 - Tensile Strength (Maximum Stress)
 - Elongation at Break
 - Young's Modulus (Modulus of Elasticity)

Protocol for Thermal Analysis (DSC/TGA)

This protocol details the use of Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) to characterize the thermal properties of the propellant.

3.3.1 Equipment:

- DSC instrument
- TGA instrument
- Sample pans (typically aluminum for DSC, platinum or alumina for TGA)
- Microbalance

3.3.2 Procedure for DSC:

- Sample Preparation: Accurately weigh a small sample (typically 2-5 mg) of the propellant into a DSC pan and hermetically seal it.
- Instrument Setup: Place the sample pan and an empty reference pan into the DSC cell.
- Thermal Program: Heat the sample at a controlled rate (e.g., 10°C/min) over a specified temperature range (e.g., -80°C to 400°C) under an inert atmosphere (e.g., nitrogen).
- Data Analysis: Analyze the resulting thermogram to identify thermal events such as the glass transition temperature (Tg) and exothermic decomposition peaks.

3.3.3 Procedure for TGA:

- Sample Preparation: Place a small, accurately weighed sample (typically 5-10 mg) of the propellant into a TGA pan.
- Instrument Setup: Place the sample pan in the TGA furnace.
- Thermal Program: Heat the sample at a controlled rate (e.g., 10°C/min) through a temperature range that covers its decomposition under an inert atmosphere.
- Data Analysis: Analyze the TGA curve (weight vs. temperature) to determine the onset of decomposition and the mass loss at different stages.

Protocol for Burning Rate Measurement using a Closed Vessel Test

This protocol describes the determination of the propellant's burning rate at various pressures.

3.4.1 Equipment:

- Closed vessel (bomb) capable of withstanding high pressures
- Pressure transducer and data acquisition system
- Ignition system (e.g., hot wire)
- Propellant strands of known dimensions
- Inhibitor coating for the sides of the propellant strand

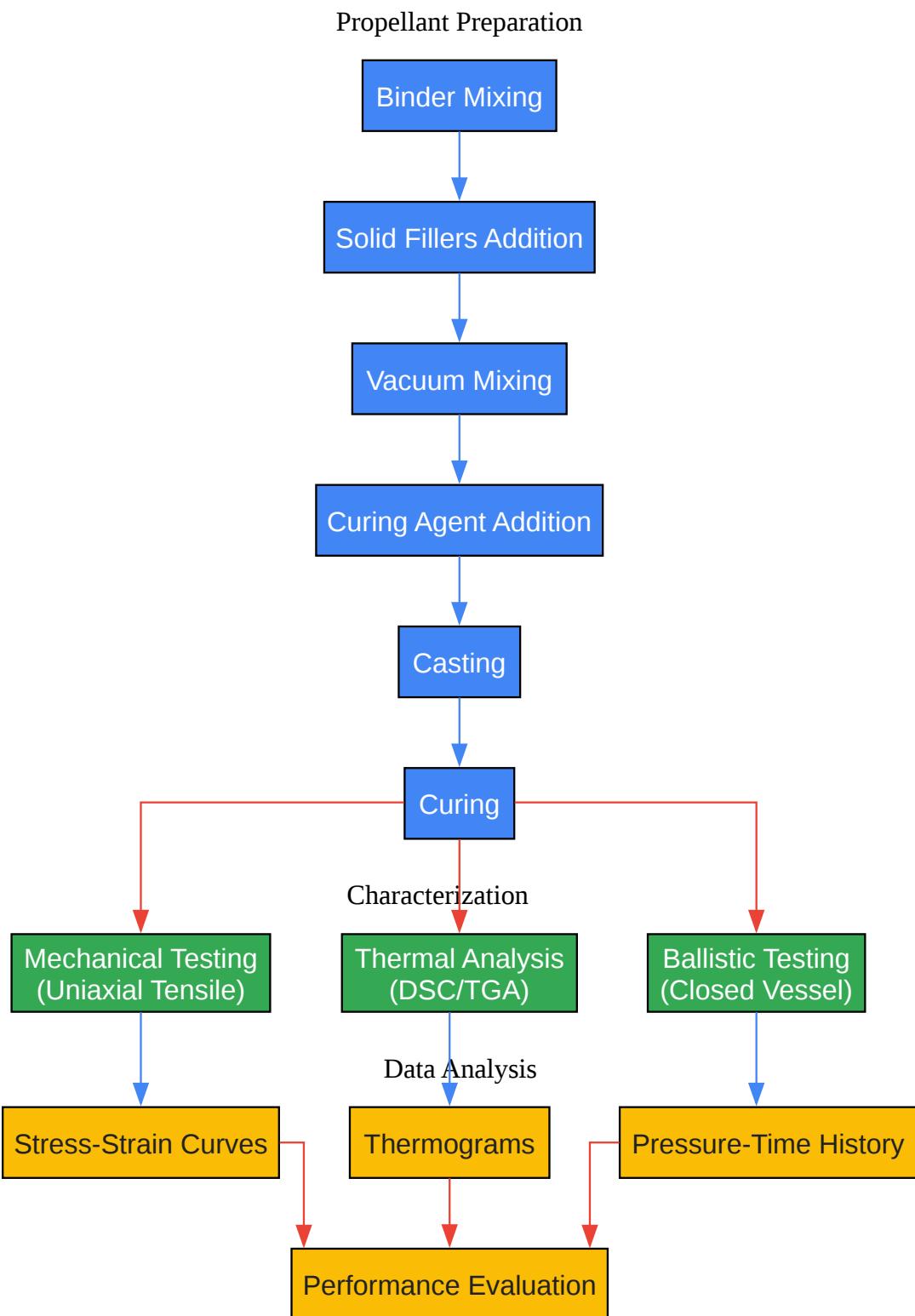
3.4.2 Procedure:

- Sample Preparation: Cut a strand of propellant to a specific length. Coat the sides of the strand with an inhibitor to ensure end-burning.
- Test Setup: Mount the propellant strand in the closed vessel.
- Ignition and Data Recording: Seal the vessel and ignite the propellant strand. Record the pressure-time history of the combustion event using the pressure transducer and data acquisition system.

- Data Analysis: The burning rate (r) can be calculated as a function of pressure (P) using the recorded data and the known properties of the propellant and the closed vessel. The data is often fitted to Vieille's law ($r = aP^n$), where 'a' is the burning rate coefficient and 'n' is the pressure exponent.

Visualizations

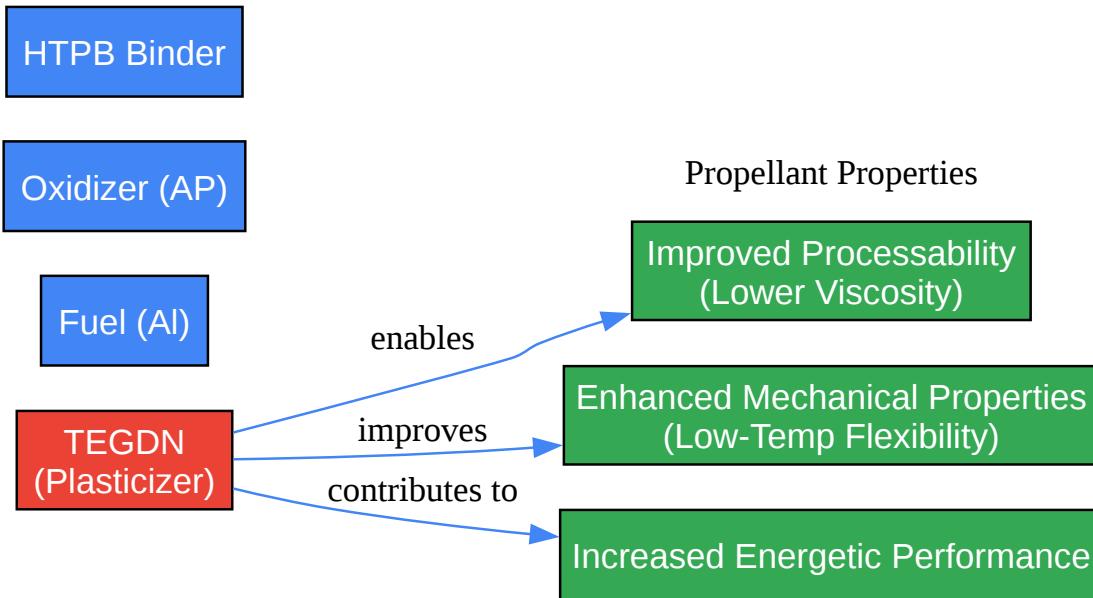
Experimental Workflow for Composite Propellant Characterization



Caption: Workflow for the preparation and characterization of composite propellants.

Logical Relationship of TEGDN in Propellant Formulation

Propellant Components



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Caption: Role of TEGDN as a plasticizer in composite propellant formulations.

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References

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- 2. researchgate.net [researchgate.net]
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